Introduction: The Strategic Role of H-Glu(OBzl)-NH2 HCl

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Compound of Interest

Compound Name:	*H-Glu(obzl)-NH2 hcl*
CAS No.:	*63091-89-4*
Cat. No.:	*B555365*

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In the complex landscape of peptide synthesis, the precise and ordered assembly of amino acids is paramount. This requires a sophisticated strategy of orthogonal protecting groups that allow for the selective formation of peptide bonds while preventing unwanted side reactions. **H-Glu(OBzl)-NH2 HCl** emerges as a critical building block in this context. It is a derivative of L-glutamic acid where the side-chain (gamma) carboxyl group is protected as a benzyl ester and the alpha-carboxyl group is protected as a primary amide. The alpha-amino group is present as a hydrochloride salt, ready for peptide coupling.

This unique protection scheme makes it an invaluable reagent, particularly within the Boc/Bzl (tert-Butoxycarbonyl/Benzyl) solid-phase peptide synthesis (SPPS) strategy. The stability of the benzyl ester under the conditions required for repetitive N-terminal Boc group removal is the cornerstone of its utility, ensuring the integrity of the side chain until the final cleavage step.[1] [2]

Section 1: Core Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **H-Glu(OBzl)-NH2 HCl** is fundamental to its effective handling, application, and analysis.

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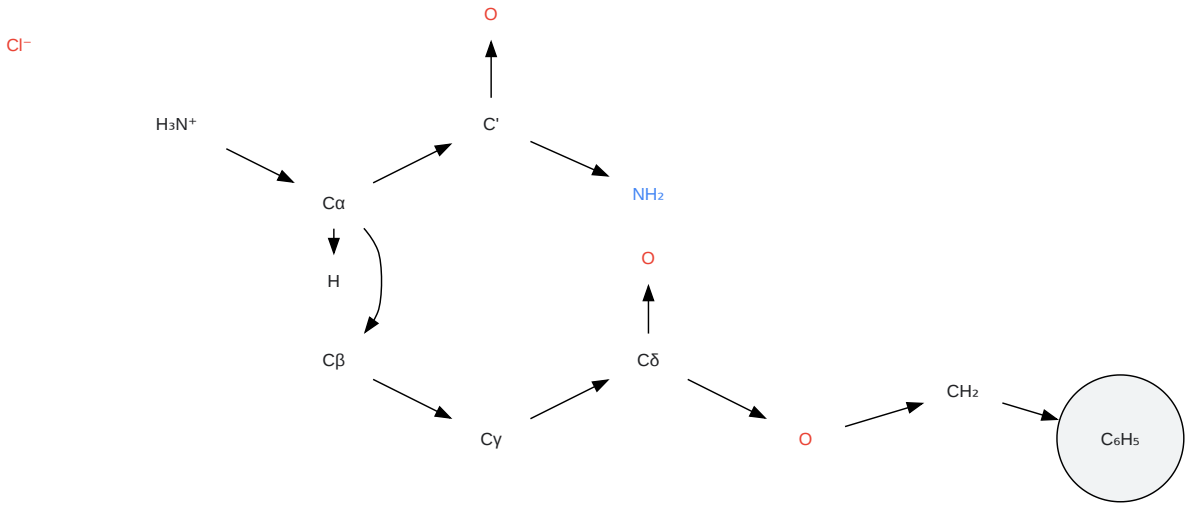
Chemical Identity and Structure

The structure of **H-Glu(OBzl)-NH2 HCl** features a chiral center at the alpha-carbon, a primary amide at the C-terminus, a benzyl-protected side-chain carboxyl group, and a protonated alpha-amino group with a chloride counter-ion.



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Caption: Structure of **H-Glu(OBzl)-NH2 HCl**.

Physicochemical Data Summary

The following table summarizes the key physicochemical properties of **H-Glu(OBzl)-NH2 HCl**. It is critical to note that while some data points like molecular weight are calculated, experimental values such as melting point and specific solubility can vary between suppliers and batches.

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Property	Value	Source(s)
Synonyms	L-Isoglutamine benzyl ester hydrochloride; L-Glutamic acid γ-benzyl ester α-amide hydrochloride	[3][4]
CAS Number	63091-89-4	[3]
Molecular Formula	$C_{12}H_{17}ClN_2O_3$	[3][5]
Molecular Weight	272.73 g/mol	[3][5]
Appearance	White crystalline powder or granules	[6]
Purity	Typically ≥98%	-
Melting Point	Data not available in reviewed literature. Related compounds like H-Gly-OBzl.HCl melt around 138-140 °C.[7]	-
Solubility	Expected to be soluble in polar organic solvents like DMF and DMSO. Solubility in water is likely limited. The related H-Glu(OBzl)-OBzl HCl is soluble in Chloroform, DCM, Ethyl Acetate, and DMSO.[8]	-

Section 2: Application in Solid-Phase Peptide Synthesis (SPPS)

The primary application of **H-Glu(OBzl)-NH2 HCl** is as a protected amino acid building block in SPPS. Its design is tailored for seamless integration into established synthesis workflows, particularly the Boc/Bzl strategy.

Mechanism and Orthogonality

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The success of SPPS hinges on the principle of orthogonality, where different protecting groups can be removed under distinct chemical conditions.[1] **H-Glu(OBzl)-NH2 HCl** fits perfectly within this paradigm:

- α-Amino Group (Hydrochloride Salt): The amino group is temporarily protected as a hydrochloride salt. Prior to coupling, it is neutralized in situ using a non-nucleophilic base like N,N-diisopropylethylamine (DIEA) to generate the free amine, which then acts as the nucleophile in peptide bond formation.[7]
- γ-Carboxyl Group (Benzyl Ester): The benzyl (Bzl) ester is a robust protecting group, stable to the repetitive treatments with trifluoroacetic acid (TFA) used to deprotect the N-terminal Boc group of the growing peptide chain.[2] This prevents unwanted side-chain reactions throughout the synthesis.
- α-Carboxyl Group (Amide): The C-terminal amide is a permanent feature of this building block and remains intact throughout the entire synthesis and final deprotection process.

This quasi-orthogonal system ensures that the N-terminus can be deprotected for chain elongation without affecting the side-chain protection.

SPPS Workflow Integration

The incorporation of **H-Glu(OBzl)-NH2 HCl** into a growing peptide chain on a solid support follows a well-defined cycle. The diagram below illustrates a typical cycle within a Boc-SPPS workflow.

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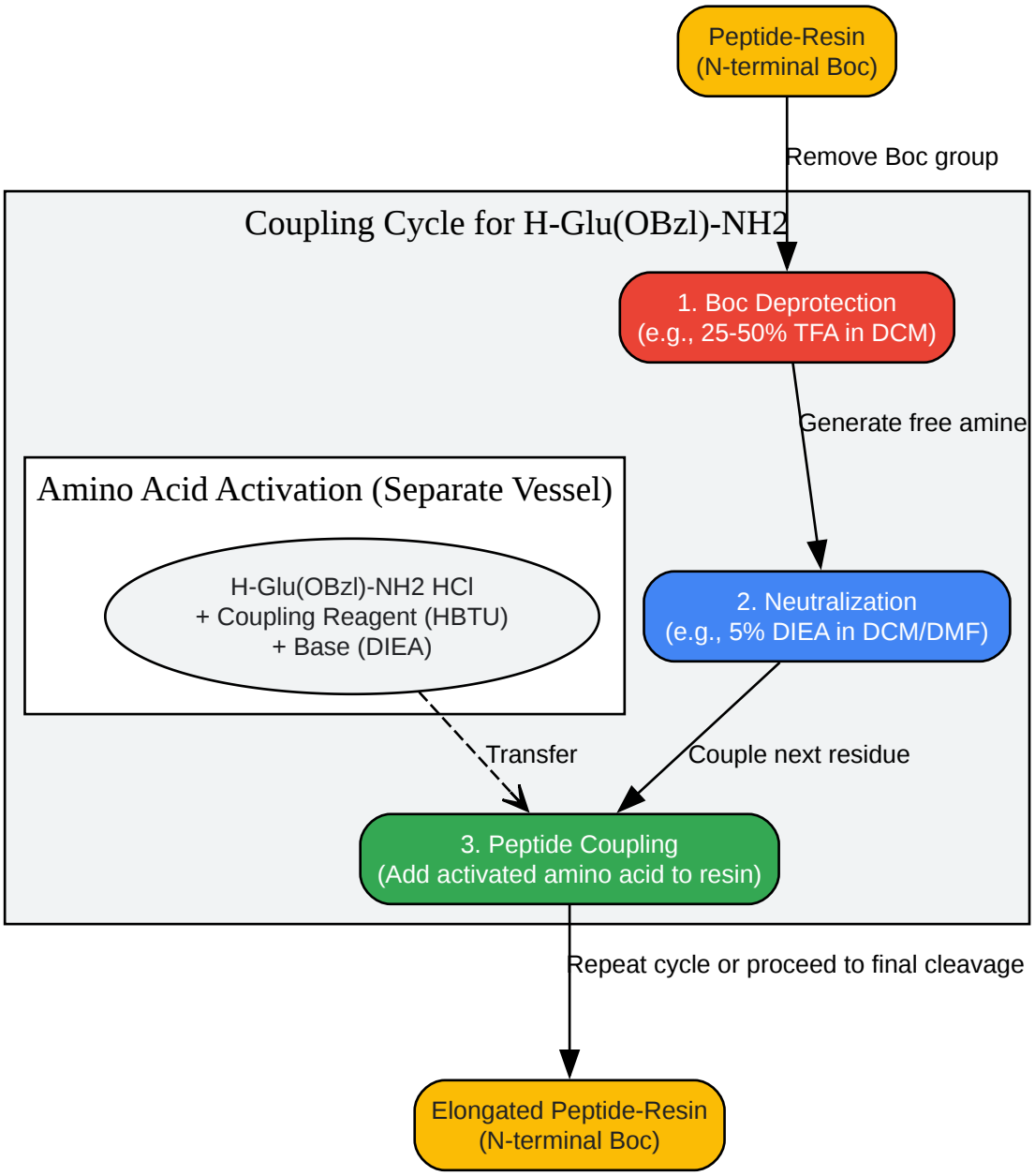

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Caption: SPPS cycle for incorporating H-Glu(OBzl)-NH2.

Section 3: Experimental Protocols

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The following protocols are provided as a guide. Researchers must optimize conditions based on the specific peptide sequence, solid support, and available instrumentation.

Protocol 3.1: Standard Coupling Procedure in SPPS

This protocol describes a typical coupling reaction using HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) as the activation agent.

Materials:

- Peptide-resin with a free N-terminal amine
- **H-Glu(OBzl)-NH2 HCl**
- HBTU
- N,N-Diisopropylethylamine (DIEA)
- N,N-Dimethylformamide (DMF), peptide synthesis grade

Procedure:

- Resin Preparation: Following N-terminal deprotection and neutralization, swell the peptide-resin in DMF (approx. 10 mL per gram of resin).
- Activation Solution: In a separate vessel, prepare the activation solution. For each equivalent of reactive sites on the resin, use:
  - 3.0 eq. of **H-Glu(OBzl)-NH2 HCl**
  - 2.9 eq. of HBTU
  - 6.0 eq. of DIEA
- Activation: Dissolve the **H-Glu(OBzl)-NH2 HCl** and HBTU in a minimal volume of DMF. Add the DIEA. This addition serves to both neutralize the hydrochloride salt and activate the coupling reagent. Allow the mixture to pre-activate for 2-5 minutes. The solution may change color.

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- Coupling: Add the activation solution to the swelled peptide-resin.
- Reaction: Agitate the reaction vessel at room temperature for 1-2 hours.
- Monitoring: Perform a qualitative test (e.g., Kaiser or Chloranil test) to confirm the absence of free primary amines, indicating reaction completion. If the test is positive, the coupling step may be repeated.
- Washing: Once the reaction is complete, drain the reaction vessel and wash the resin thoroughly with DMF (3x), followed by Dichloromethane (DCM) (3x) to remove excess reagents and byproducts. The resin is now ready for the next deprotection cycle.[9]

Protocol 3.2: Final Cleavage and Benzyl Ester Deprotection

The benzyl ester is a highly stable protecting group that requires strong acidic conditions for cleavage, typically performed concurrently with cleavage of the peptide from the resin.

Warning: This procedure involves highly corrosive and toxic strong acids (e.g., Hydrogen Fluoride). It must be performed by trained personnel in a specialized apparatus and a certified chemical fume hood.

Materials:

- Dried peptide-resin
- Anhydrous Hydrogen Fluoride (HF)
- Scavenger cocktail (e.g., 90% HF, 5% p-cresol, 5% thioanisole)
- Cold diethyl ether
- Acetonitrile/Water mixture for purification

Procedure:

- Preparation: Place the dried peptide-resin in a specialized HF cleavage apparatus.

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- Scavenger Addition: Add the appropriate scavenger cocktail to the resin. Scavengers are crucial to trap the reactive carbocations (e.g., benzyl cations) generated during cleavage, preventing side reactions with sensitive residues like Met, Trp, or Tyr.
- HF Cleavage: Carefully distill anhydrous HF into the reaction vessel, which is maintained at 0 °C.
- Reaction: Stir the mixture at 0 °C for 1-2 hours.
- HF Removal: Remove the HF by vacuum distillation.
- Precipitation: Add cold diethyl ether to the residue to precipitate the crude peptide.
- Isolation: Filter the precipitated peptide and wash it several times with cold diethyl ether to remove scavengers and other organic-soluble impurities.
- Drying: Dry the crude peptide under vacuum.
- Purification: Dissolve the crude peptide in a suitable aqueous buffer (e.g., water/acetonitrile with 0.1% TFA) and purify using reverse-phase high-performance liquid chromatography (RP-HPLC).[1][2]

Section 4: Stability, Storage, and Safety

Stability and Storage

- Storage Conditions: **H-Glu(OBzl)-NH2 HCl** should be stored in a tightly sealed container in a cool, dry place to prevent hydrolysis and degradation.[6] Recommended storage temperatures can range from room temperature to refrigerated conditions (2-8°C).
- Incompatibilities: Avoid strong oxidizing agents and strong bases. As a hydrochloride salt, it will react with bases. It is hygroscopic and should be protected from moisture.

Safety and Handling

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling this compound.
- Inhalation: Avoid inhaling the dust. Use in a well-ventilated area or a chemical fume hood.

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- Contact: Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Decomposition: Hazardous decomposition products upon heating may include carbon oxides (CO, CO_2), nitrogen oxides (NOx), and hydrogen chloride (HCl) gas.

Conclusion

H-Glu(OBzl)-NH2 HCl is a strategically designed and indispensable reagent for peptide synthesis. Its robust γ-benzyl ester side-chain protection, combined with its compatibility with standard Boc-SPPS, provides a reliable method for incorporating glutamic acid residues that require a C-terminal amide. A comprehensive understanding of its chemical properties, coupled with the application of rigorous experimental protocols, enables researchers to leverage this building block for the successful synthesis of complex and scientifically valuable peptides.

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